

The Potential for Bromacil to Leach into Groundwater: A Technical Guide

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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Executive Summary

Bromacil is a broad-spectrum uracil herbicide valued for its efficacy against perennial grasses and brush. However, its chemical properties—notably high water solubility, low soil adsorption, and moderate to high persistence—create a significant potential for leaching into groundwater. This guide provides an in-depth technical analysis of **bromacil**'s environmental fate, focusing on the mechanisms and factors that govern its mobility in soil and subsequent potential for groundwater contamination. It synthesizes key quantitative data, details relevant experimental methodologies, and presents logical and procedural workflows to offer a comprehensive resource for assessing the environmental risk associated with **bromacil** use.

Physicochemical Properties and Environmental Fate of Bromacil

Bromacil's propensity to leach is rooted in its inherent physicochemical characteristics. It is persistent and mobile, with primary dissipation routes being photolysis in alkaline water and anaerobic microbial degradation.^[1] In neutral pH soils, however, degradation is slow.^[1] Its low affinity for soil particles, indicated by a low soil organic carbon-water partition coefficient (Koc), combined with its water solubility, makes it a prime candidate for transport through the soil profile with infiltrating water.^{[2][3][4]}

Quantitative Environmental Fate Data

The following table summarizes key environmental fate parameters for **bromacil**, compiled from various studies. These values are critical inputs for environmental modeling and risk assessment.

Parameter	Value	Reference
Mobility		
Soil Organic Carbon Partition Coefficient (Koc)	25 to 93 L/kg	
32 g/mL		
Average of 23 (from 8 soils, 4 sediments)		
46 to 93 (sandy Florida soils)		
Persistence in Water		
Hydrolysis Half-life (25°C, pH 7)	Stable	
Aqueous Photolysis Half-life (25°C, pH 7)	102 days	
Aerobic Aquatic Metabolism Half-life	220-675 days	
Anaerobic Aquatic Metabolism Half-life (25°C)	89.2-155 days	
Persistence in Soil		
Soil Photolysis Half-life (25°C)	166 days	
Aerobic Soil Metabolism Half-life (25°C)	275 days (silty clay loam, pH 6.6)	
Terrestrial Field Dissipation Half-life	124 days (loam soil, CA) 155 days (silty clay loam, DE)	
General Soil Half-life Range	~60 days, but can be up to 8 months	
Other Properties		
Water Solubility (25°C)	815 mg/L	

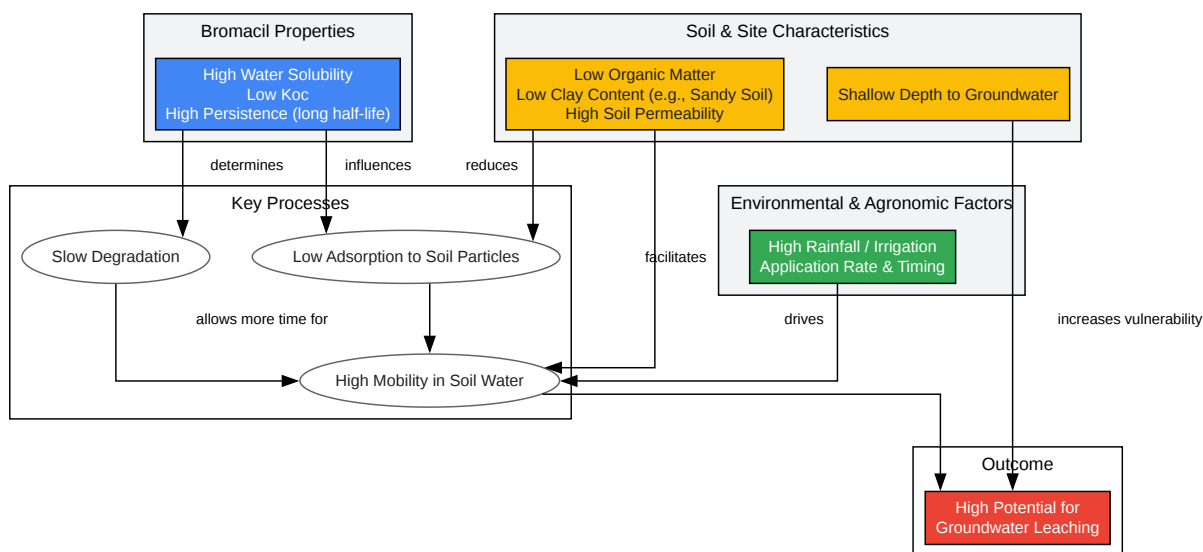
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9.1

Table 1: Key environmental fate parameters of **Bromacil**.

Factors Influencing Bromacil Leaching

The transport of **bromacil** from the soil surface to groundwater is a complex process governed by the interplay of the herbicide's chemical nature, soil characteristics, and hydrogeological conditions. Soils with low organic matter and low clay content, such as sandy soils, exhibit minimal adsorption of **bromacil**, leading to a higher leaching potential. Environmental factors, particularly rainfall and irrigation practices, provide the hydraulic force needed to transport the dissolved herbicide through the vadose zone.

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Factors influencing **bromacil**'s leaching potential.

Documented Groundwater Contamination

Monitoring studies have confirmed the presence of **bromacil** in groundwater, validating the leaching potential inferred from its chemical properties. Detections have been reported in various agricultural and non-cropland settings, sometimes at levels exceeding health advisory limits. Prospective groundwater studies, conducted in vulnerable areas like Florida's sandy citrus groves, have been particularly informative, directly linking legal application rates to subsequent groundwater contamination.

Location	Study Type	Application Rate (lb a.i./A)	Peak Concentration (ppb)	Average/Range (ppb)	Reference
Florida (Central Ridge)	Prospective	1.6	55.2	12 to 21 (over 603 days)	
Florida (Citrus-growing regions)	Retrospective	1.6 (target)	156 (max)	Detections >90 ppb in 5 wells	
Florida (Flatwoods)	Retrospective	N/A	21.8 (max)	Detected in all 3 monitoring wells	
California (Well Monitoring Network)	Monitoring	N/A	10.3 (in 2020)	0.051 to 6.69 (1996-2019)	
West Germany (Upper groundwater)	Monitoring	N/A	30 to 147	N/A	
Netherlands (Bore holes 15-40m deep)	Monitoring	N/A	<0.1 to 1.8	N/A	

Table 2: Selected documented concentrations of **Bromacil** in groundwater.

Experimental Protocols

Assessing the environmental fate and leaching potential of a compound like **bromacil** involves a suite of standardized laboratory and field experiments.

Determination of Soil Adsorption Coefficient (Koc)

The Soil Adsorption Coefficient (Koc) is a critical parameter for predicting pesticide mobility. It is typically determined experimentally using batch equilibrium methods, such as OECD Test Guideline 106.

Methodology Overview (OECD 106):

- **Soil Selection:** A minimum of five different soil types are chosen to represent a range of organic carbon content, texture, and pH.
- **Sample Preparation:** A known mass of air-dried, sieved soil is placed into a centrifuge tube.
- **Solution Preparation:** A solution of **bromacil** (often ^{14}C -labeled for ease of quantification) in 0.01 M CaCl_2 is prepared at several concentrations.
- **Equilibration:** The **bromacil** solution is added to the soil, and the suspension is agitated (e.g., on a shaker) for a predetermined time (e.g., 24-48 hours) at a constant temperature to reach equilibrium.
- **Separation:** The suspension is centrifuged at high speed to separate the solid (soil) and liquid (aqueous) phases.
- **Analysis:** The concentration of **bromacil** remaining in the aqueous phase is measured using an appropriate analytical technique (e.g., Liquid Scintillation Counting for ^{14}C -labeled compound, or HPLC/GC for non-labeled).
- **Calculation:** The amount of **bromacil** adsorbed to the soil is calculated by subtracting the final aqueous concentration from the initial concentration. The soil-water partition coefficient (Kd) is calculated as the ratio of the concentration in soil to the concentration in water.
- **Normalization:** The Koc is then calculated by normalizing the Kd value by the fraction of organic carbon (foc) in the soil sample: $\text{Koc} = (\text{Kd} / \text{foc})$.

Determination of Soil Half-Life (DT50)

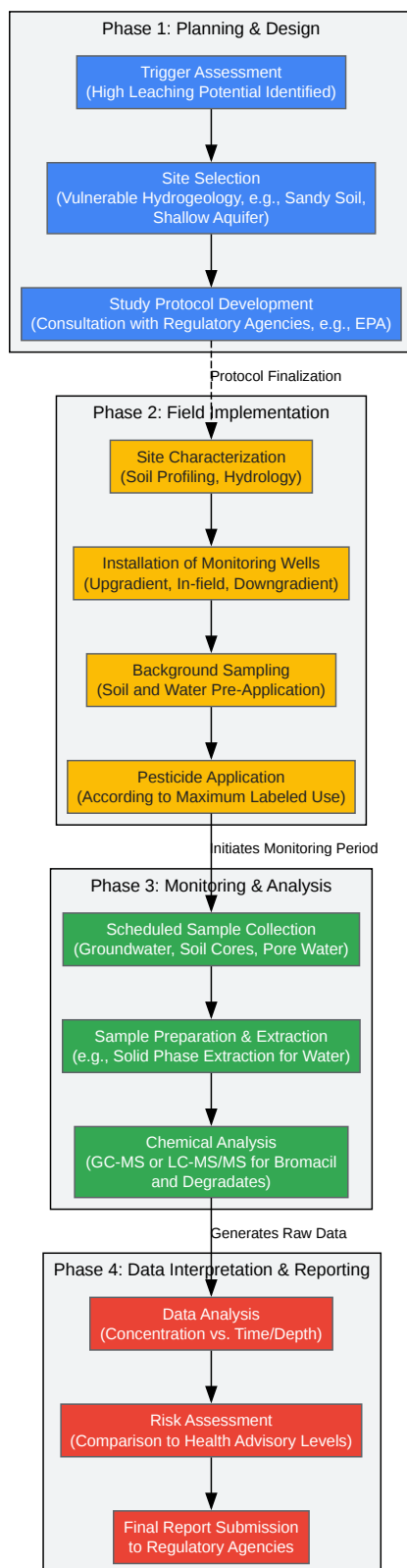
The soil half-life provides a measure of persistence. It can be determined in both laboratory and field settings.

Methodology Overview (Laboratory Aerobic Metabolism):

- **Soil Treatment:** A known amount of soil is treated with **bromacil** at a specified concentration.
- **Incubation:** The treated soil is incubated in the dark under controlled conditions of temperature (e.g., 20-25°C) and moisture (e.g., 40-60% of water holding capacity). The system is typically aerated to maintain aerobic conditions.
- **Sampling:** Soil samples are collected at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90 days).
- **Extraction & Analysis:** **Bromacil** residues are extracted from the soil samples using an appropriate solvent (e.g., chloroform, ethyl acetate). The extracts are then analyzed by methods such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to quantify the remaining parent compound.
- **Kinetics Calculation:** The concentration of **bromacil** over time is plotted, and dissipation kinetics are calculated, typically assuming first-order kinetics. The half-life (DT50) is the time required for the concentration to decrease by 50%.

Prospective Groundwater (PGW) Monitoring Study

PGW studies are field-scale experiments designed to evaluate the leaching potential of a pesticide under real-world agricultural use conditions in vulnerable areas.



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